

Application Note: Comprehensive NMR Spectroscopic Analysis of 1-(3-Methoxyphenyl)-2-phenylethanol

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Compound of Interest

Compound Name: 1-(3-Methoxyphenyl)-2-phenylethanol
CAS No.: 343351-47-3
Cat. No.: B514961

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Introduction and Scientific Context

1-(3-Methoxyphenyl)-2-phenylethanol is a substituted diaryl compound belonging to the broader class of phenylpropanoids, which are of significant interest in medicinal chemistry and materials science. Accurate and unambiguous structural characterization is paramount for drug development, quality control, and mechanistic studies. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the definitive analytical technique for elucidating the molecular structure of such organic compounds in solution.^[1]

This guide provides an in-depth protocol and analysis framework for the complete NMR characterization of **1-(3-Methoxyphenyl)-2-phenylethanol**. We will move beyond simple data reporting to explain the causality behind experimental choices and the logic of spectral interpretation, targeting researchers and drug development professionals who require a robust understanding of the methodology. The protocols described herein are designed as a self-validating system, incorporating best practices for sample preparation, data acquisition, and processing to ensure high-quality, reproducible results.

Foundational Principles: Predicting the NMR Signature

The structure of **1-(3-Methoxyphenyl)-2-phenylethanol** presents several distinct NMR environments. A preliminary analysis predicts:

- ^1H NMR:** Nine unique proton environments are expected: the hydroxyl proton (-OH), the methoxy protons (-OCH₃), two aliphatic protons (-CH- and -CH₂-), and five aromatic protons on the phenyl ring, plus four on the methoxyphenyl ring. The aliphatic protons constitute a complex spin system, and the hydroxyl proton's signal may be broad and its chemical shift concentration-dependent.[2]
- ^{13}C NMR:** Thirteen distinct carbon signals are anticipated: one methoxy carbon, two aliphatic carbons, and ten aromatic carbons (five from each ring, with the C-O and C-C substituted carbons being distinct). The chemical shift of the methoxy carbon is typically found around 55-56 ppm.[3][4][5]
- 2D NMR:** Techniques like COSY (Correlation Spectroscopy) will be crucial for mapping the connectivity of the aliphatic protons (-CH-CH₂-), while HSQC (Heteronuclear Single Quantum Coherence) will definitively link each proton to its directly attached carbon atom.[6][7]

PART I: Experimental Protocols

This section details the step-by-step methodologies for acquiring high-fidelity NMR data.

The overall process follows a logical progression from sample preparation through multi-dimensional data acquisition and final structural confirmation.



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Caption: General workflow for NMR analysis of **1-(3-Methoxyphenyl)-2-phenylethanol**.

The quality of the NMR spectrum is directly dependent on the quality of the sample.^[8] This protocol ensures an ideal sample for high-resolution analysis.

- **Material Weighing:** Accurately weigh 5-25 mg of purified **1-(3-Methoxyphenyl)-2-phenylethanol** for ^1H NMR, or 50-100 mg for ^{13}C NMR, into a clean, dry vial.^[9] The higher concentration for ^{13}C is necessary due to its lower natural abundance and gyromagnetic ratio, which results in inherently lower sensitivity.^[10]
- **Solvent Selection & Dissolution:** Add approximately 0.6 mL of deuterated chloroform (CDCl_3) to the vial. CDCl_3 is a common choice for non-polar to moderately polar organic molecules due to its excellent dissolving power and the single, easily identifiable residual solvent peak at ~ 7.26 ppm for ^1H and ~ 77.16 ppm for ^{13}C NMR. The use of a deuterated solvent is critical for the spectrometer's deuterium lock system and to avoid overwhelming the spectrum with protonated solvent signals.^{[9][11]}
- **Internal Standard:** Add a small drop (or $\sim 1\%$ v/v) of Tetramethylsilane (TMS). TMS is the universally accepted internal reference standard (0.00 ppm) for ^1H and ^{13}C NMR in organic solvents due to its chemical inertness and single, sharp resonance signal located upfield from most organic signals.^[9]
- **Transfer and Filtration:** Gently swirl the vial to ensure the sample is fully dissolved. If any solid particulates are visible, filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a clean, high-quality 5 mm NMR tube.^[12] Particulates can severely degrade the magnetic field homogeneity (shimming) and thus the spectral resolution.^[9]
- **Capping and Labeling:** Cap the NMR tube securely and label it clearly. Ensure the outside of the tube is clean before insertion into the spectrometer.^[11]

These parameters are for a typical 400-600 MHz spectrometer.

- **Instrument Setup:** Insert the sample into the spectrometer. Lock onto the deuterium signal of the CDCl_3 and perform automated or manual shimming to optimize the magnetic field homogeneity.
- **^1H NMR Acquisition:**

- Experiment: Standard 1D proton acquisition.
- Number of Scans (NS): 8 to 16 scans.
- Relaxation Delay (D1): 1-2 seconds.
- Pulse Width: Calibrated 90° pulse.
- ¹³C NMR Acquisition:
 - Experiment: Standard 1D carbon acquisition with proton decoupling (e.g., zgpg30).
 - Number of Scans (NS): 1024 to 4096 scans. A higher number of scans is required to achieve an adequate signal-to-noise ratio.
 - Relaxation Delay (D1): 2 seconds.
- 2D COSY Acquisition:
 - Experiment: Gradient-selected COSY (e.g., cosygpqf).
 - Number of Scans (NS): 2 to 4 scans per increment.
- 2D HSQC Acquisition:
 - Experiment: Gradient-selected, sensitivity-enhanced HSQC (e.g., hsqcedetgpsisp2.3). This experiment is edited to show CH/CH₃ groups with opposite phase to CH₂ groups, aiding in assignment.
 - Number of Scans (NS): 2 to 8 scans per increment.

PART II: Data Analysis and Interpretation

Following acquisition, the raw data (Free Induction Decay, FID) must be processed and analyzed.

- Fourier Transform (FT): Apply an exponential window function (line broadening of ~0.3 Hz for ¹H, ~1.0 Hz for ¹³C) to the FID to improve the signal-to-noise ratio, followed by a Fourier Transform to convert the time-domain data into the frequency-domain spectrum.[\[13\]](#)

- Phasing and Baseline Correction: Manually or automatically correct the phase of the spectrum to ensure all peaks are in the positive absorptive mode. Apply a baseline correction algorithm to ensure the baseline is flat.[14][15]
- Referencing: Calibrate the ^1H spectrum by setting the TMS peak to 0.00 ppm. Calibrate the ^{13}C spectrum by setting the central peak of the CDCl_3 multiplet to 77.16 ppm.[16]
- Integration (^1H NMR): Integrate the area under each signal in the ^1H NMR spectrum. The integration provides the relative ratio of protons in each unique environment.[14]

The following tables present the expected spectral data for **1-(3-Methoxyphenyl)-2-phenylethanol**.

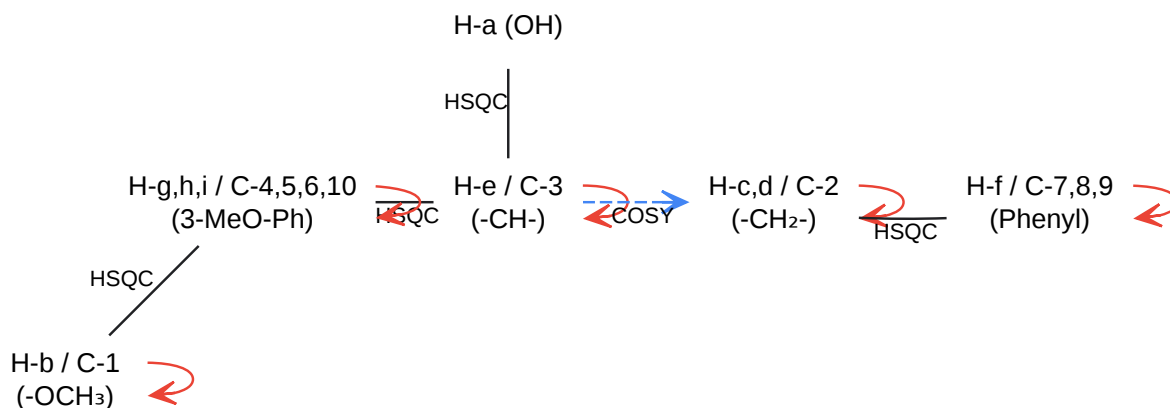
Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Label	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
H-a	~2.5 (variable)	br s	-	1H	-OH
H-b	3.81	s	-	3H	-OCH ₃
H-c	2.98	dd	13.5, 8.5	1H	-CH ₂ - (diastereotopic)
H-d	3.05	dd	13.5, 4.5	1H	-CH ₂ - (diastereotopic)
H-e	4.90	dd	8.5, 4.5	1H	-CH(OH)-
H-f	7.20-7.35	m	-	5H	Phenyl H
H-g	6.80	dd	8.0, 2.5	1H	Methoxyphenyl H
H-h	7.25	t	8.0	1H	Methoxyphenyl H
H-i	6.85-6.90	m	-	2H	Methoxyphenyl H

Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Label	Chemical Shift (δ , ppm)	Assignment
C-1	55.2	-OCH ₃
C-2	45.8	-CH ₂ -
C-3	75.5	-CH(OH)-
C-4	112.0	Methoxyphenyl C
C-5	113.5	Methoxyphenyl C
C-6	119.0	Methoxyphenyl C
C-7	126.5	Phenyl C (para)
C-8	128.6	Phenyl C (meta)
C-9	129.5	Phenyl C (ortho)
C-10	129.8	Methoxyphenyl C
C-11	138.0	Phenyl C (ipso)
C-12	145.0	Methoxyphenyl C (ipso)
C-13	159.9	Methoxyphenyl C-O

The 2D spectra confirm the assignments made from the 1D data.



Key ^1H - ^1H COSY and ^1H - ^{13}C HSQC correlations.

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Caption: Key ^1H - ^1H COSY and ^1H - ^{13}C HSQC correlations for structural assignment.

- COSY Analysis: A strong cross-peak will be observed between the methine proton signal (H-e, ~4.90 ppm) and the methylene proton signals (H-c,d, ~3.0 ppm). This definitively establishes the -CH(OH)-CH₂- connectivity, which is the core of the ethanol fragment. Smaller, 4-bond couplings may be visible between the methylene protons (H-c,d) and the ortho-protons of the phenyl ring.
- HSQC Analysis: This spectrum provides the final, unambiguous proof of assignment. It will show a correlation between each proton signal and its directly bonded carbon. For example:
 - The methoxy proton singlet (H-b, ~3.81 ppm) will correlate to the methoxy carbon (C-1, ~55.2 ppm).
 - The methine proton (H-e, ~4.90 ppm) will correlate to the C-3 carbon (~75.5 ppm).
 - The methylene protons (H-c,d, ~3.0 ppm) will correlate to the C-2 carbon (~45.8 ppm).
 - Each aromatic proton will correlate to its corresponding aromatic carbon in the 112-130 ppm range.

By systematically applying this multi-faceted NMR approach, the chemical structure of **1-(3-Methoxyphenyl)-2-phenylethanol** can be determined with the highest degree of confidence, providing a solid foundation for further research and development activities.

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